

ARM165 solubility issues in DMSO and other solvents

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Compound of Interest

Compound Name: ARM165

Cat. No.: B15619399

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ARM165 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **ARM165**, a potent PIK3CG PROTAC degrader.

Frequently Asked Questions (FAQs)

Q1: What is **ARM165** and what is its mechanism of action?

A1: **ARM165** is a heterobifunctional proteolysis-targeting chimera (PROTAC). It is designed to specifically target and degrade the PIK3CG protein (p110 γ subunit of phosphoinositide 3-kinase), which in turn inhibits the PI3K γ -Akt signaling pathway.^[1] This mechanism of action makes it a promising candidate for antileukemia therapies, particularly in acute myeloid leukemia (AML).^{[1][2]}

Q2: I'm having trouble dissolving **ARM165** in DMSO. What could be the issue?

A2: Solubility issues with **ARM165** in DMSO can arise from several factors. Firstly, DMSO is hygroscopic and can absorb moisture from the air, which significantly reduces the solubility of many compounds, including PROTACs.^{[1][3]} It is crucial to use a fresh, anhydrous grade of DMSO.^{[3][4]} Additionally, complete dissolution may require energy input.^[3]

Q3: My **ARM165** precipitates out of solution when I dilute my DMSO stock in aqueous media. How can I prevent this?

A3: This is a common issue for many PROTACs due to their high molecular weight and lipophilicity, which leads to poor aqueous solubility.[5][6] When a concentrated DMSO stock is diluted in an aqueous buffer, the abrupt change in solvent polarity can cause the compound to precipitate.[6] To mitigate this, it is recommended to perform serial dilutions and consider the use of co-solvents for in vivo studies.[1][6] For cell-based assays, ensure the final DMSO concentration is kept low (ideally below 0.1%) to avoid both precipitation and cellular toxicity.[6][7]

Q4: What is the recommended storage condition for **ARM165** stock solutions?

A4: Once dissolved, it is best to aliquot your stock solution into single-use vials to avoid repeated freeze-thaw cycles.[1][8] Stock solutions of **ARM165** in DMSO can be stored at -20°C for up to one month or at -80°C for up to six months.[1][8] Always protect the solutions from light.[1][8]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
ARM165 powder will not dissolve in DMSO.	1. DMSO has absorbed moisture. 2. Insufficient energy to break the crystal lattice.	1. Use a new, sealed vial of anhydrous DMSO. 2. Gently warm the solution to 37-60°C. 3. Use an ultrasonic bath (sonication) to aid dissolution. [1] [3]
Precipitation occurs after adding DMSO stock to cell culture media.	1. Poor aqueous solubility of ARM165. 2. Final DMSO concentration is too high. 3. Interaction with media components (e.g., serum proteins).	1. Perform serial dilutions rather than a single large dilution. 2. Ensure the final DMSO concentration in your assay is below 0.5%, and ideally below 0.1%. [6] 3. If possible, reduce the serum concentration in your media during treatment. [6] 4. Vortex or sonicate the final solution briefly to help redissolve any precipitate. [7]
Inconsistent results between experiments.	1. Variability in solution preparation. 2. Degradation of ARM165 in stock solutions.	1. Follow a standardized, detailed protocol for solution preparation. 2. Aliquot stock solutions to minimize freeze-thaw cycles. [1] [3] 3. Prepare fresh working solutions for each experiment. [1] [9]

Quantitative Solubility Data

Solvent	Concentration	Comments	Source
DMSO	28.57 mg/mL (34.09 mM)	Requires ultrasonic agitation and warming to 60°C. Use of newly opened, anhydrous DMSO is critical.	[1]
N-Methylpyrrolidone (NMP)	≥ 12.5 mg/mL (14.92 mM)	Saturation point was not reached at this concentration.	[1]
Saline with Co-solvents	1 mg/mL (1.19 mM)	Formulation: 20% NMP, 16% PEG400, 64% Saline. Requires sonication and results in a suspension.	[1]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of ARM165 in DMSO

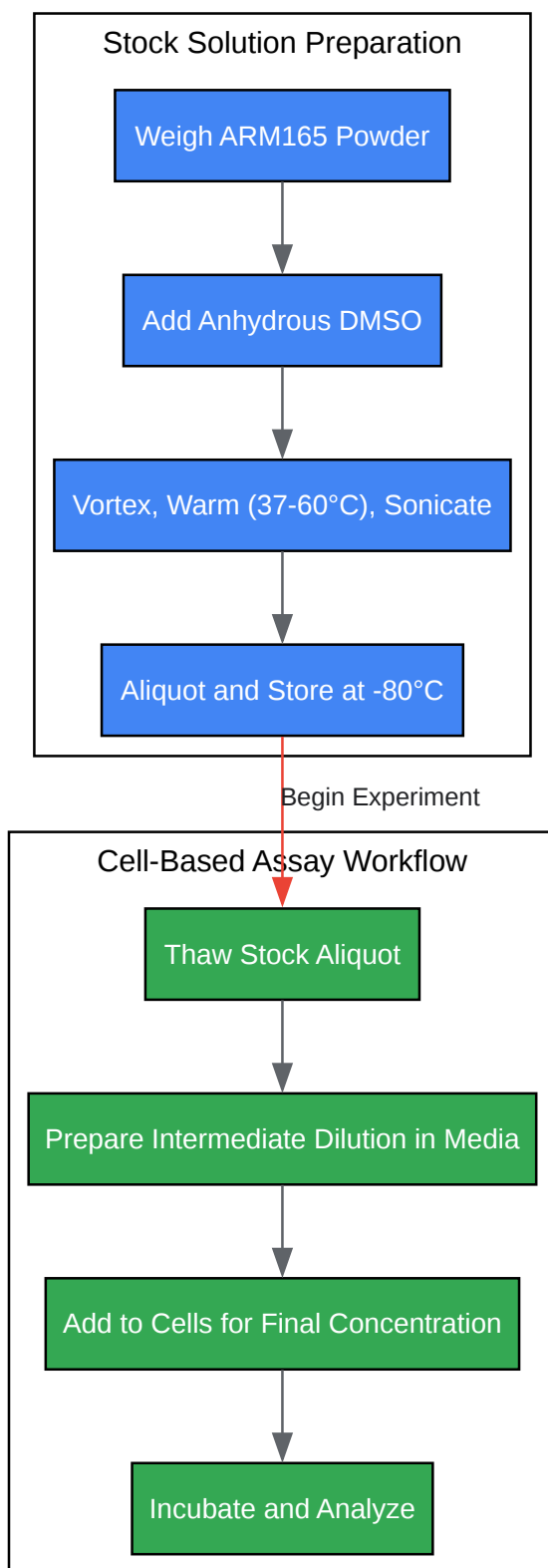
- Preparation: Allow the vial of **ARM165** powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **ARM165**. For 1 mL of a 10 mM stock solution, you will need 8.38 mg of **ARM165** (Molecular Weight: 837.98 g/mol).
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the **ARM165** powder.
 - Vortex the solution vigorously.
 - Gently warm the solution in a water bath at 37-60°C for 5-10 minutes.[1]
 - Place the vial in an ultrasonic bath for 5-15 minutes to ensure complete dissolution.[1][6]

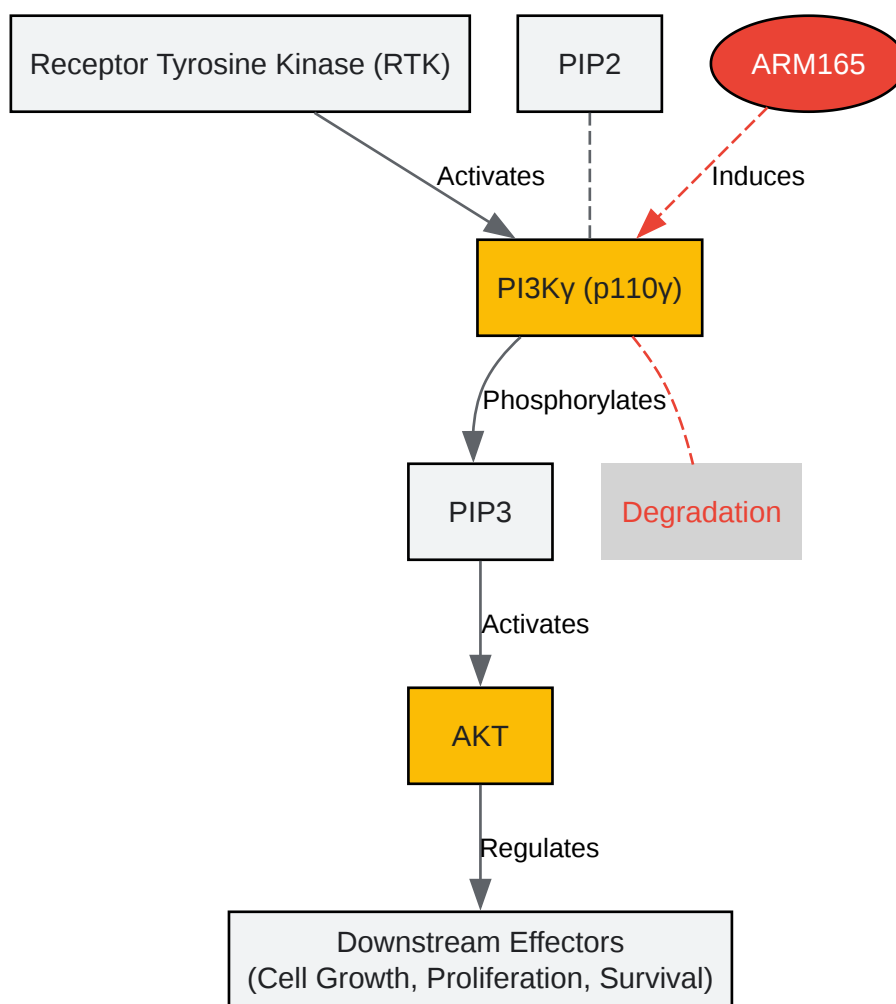
- Inspection: Visually inspect the solution to ensure no particulate matter remains. The solution should be clear.
- Storage: Aliquot the stock solution into single-use, light-protected vials and store at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^{[1][8]}

Protocol for Preparing a Working Solution for Cell-Based Assays

- Thawing: Thaw a single-use aliquot of your 10 mM **ARM165** DMSO stock solution at room temperature.
- Intermediate Dilution: Perform a serial dilution to minimize the risk of precipitation. For example, to achieve a final concentration of 1 μ M in your cell culture well:
 - Prepare a 100 μ M intermediate solution by diluting 2 μ L of the 10 mM stock into 198 μ L of pre-warmed cell culture medium.
 - Vortex the intermediate solution gently.
- Final Dilution: Add the appropriate volume of the 100 μ M intermediate solution to your cell culture wells to achieve the desired final concentration. For example, add 10 μ L of the 100 μ M solution to 990 μ L of media in a well for a final concentration of 1 μ M.
- Control: Remember to include a vehicle control in your experiment with the same final concentration of DMSO as your treated samples.^[3]

Visualizations





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